

Kadsulignan N: A Technical Guide to Potential Therapeutic Applications

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Compound of Interest

Compound Name: *kadsulignan N*

Cat. No.: *B3028147*

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Introduction

Kadsulignan N is a naturally occurring dibenzocyclooctadiene lignan isolated from plants of the *Kadsura* genus, notably *Kadsura coccinea*. Lignans from this genus have garnered significant interest in the scientific community due to their diverse and potent biological activities. This technical guide provides a comprehensive overview of the current understanding of **kadsulignan N**, with a focus on its potential therapeutic applications. It summarizes available quantitative data, details relevant experimental methodologies, and visualizes key signaling pathways to support further research and drug development efforts.

Quantitative Bioactivity Data

The following table summarizes the reported in vitro bioactivities of **kadsulignan N**. These data provide a quantitative basis for its potential therapeutic applications.

Biological Activity	Assay Type	Target/Cell Line	Parameter	Value	Reference
Anti-HIV Activity	Cell-based	MT-4 cells	EC50	43.56 μ M	[1]
Anti-inflammatory Activity	Enzyme Inhibition	Cyclooxygenase-2 (COX-2)	Ki	72.24 nM	[1]
Cyclooxygenase-2 (COX-2)	IC50	600.54 μ M	[1]		

Note: While the anti-HIV and COX-2 inhibitory activities have been quantified, further research is needed to explore the anticancer and neuroprotective potential of **kadsulignan N**, for which specific quantitative data is not yet available in the public domain.

Potential Therapeutic Applications and Mechanisms of Action

Kadsulignan N, as a dibenzocyclooctadiene lignan, is predicted to share mechanisms of action with other members of this class, suggesting a broad range of therapeutic possibilities.

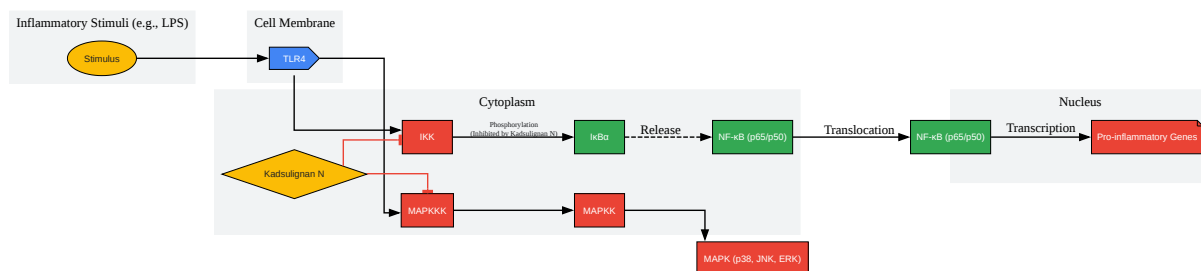
Anti-inflammatory Activity

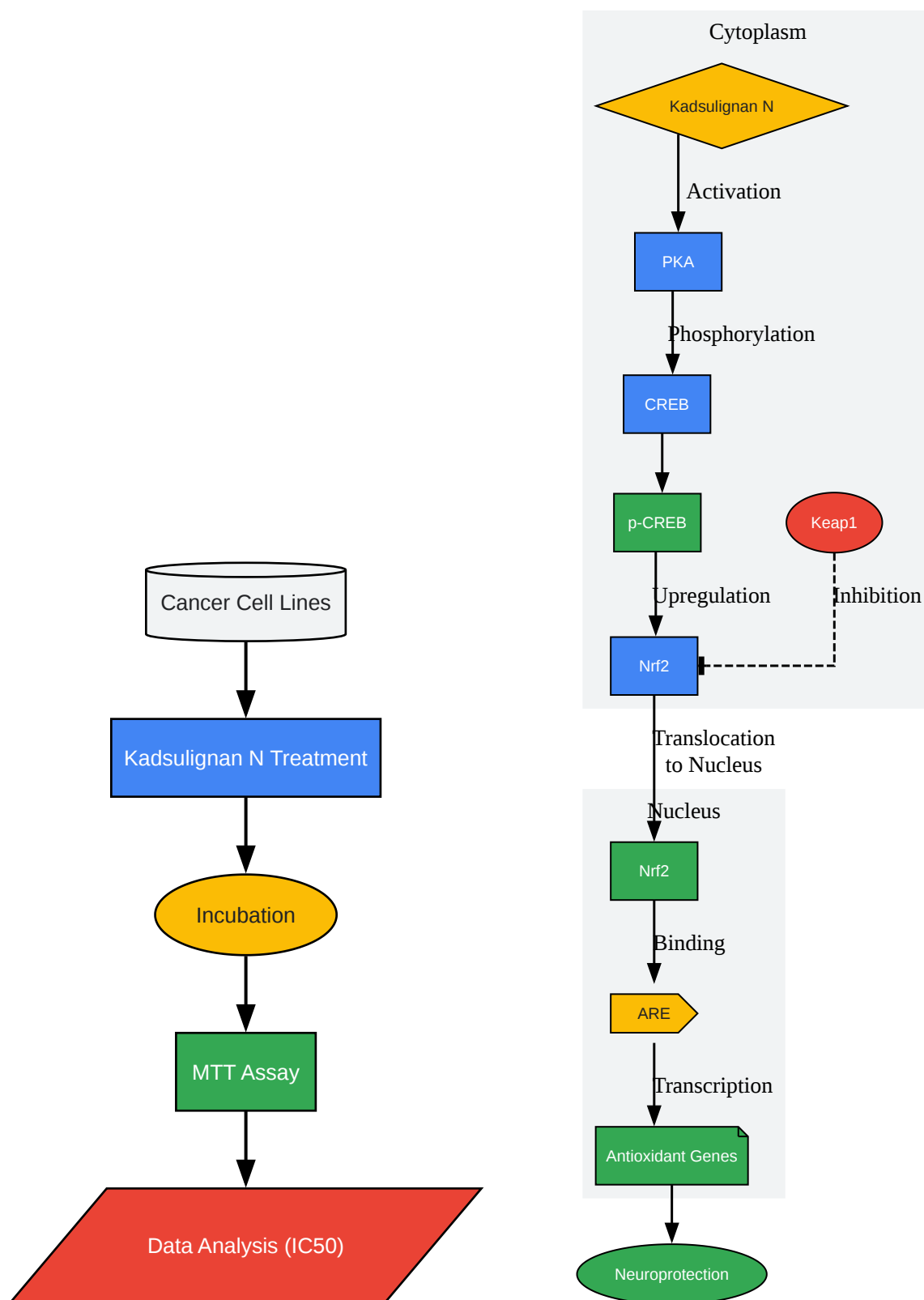
The known inhibitory effect of **kadsulignan N** on COX-2, a key enzyme in the inflammatory cascade, underscores its potential as an anti-inflammatory agent. Dibenzocyclooctadiene lignans, as a class, have been shown to suppress the production of pro-inflammatory mediators by modulating key signaling pathways.

Key Signaling Pathways:

- **NF- κ B Pathway:** Dibenzocyclooctadiene lignans are known to inhibit the activation of Nuclear Factor-kappa B (NF- κ B), a master regulator of inflammation.[2][3] This is often achieved by preventing the phosphorylation and subsequent degradation of its inhibitory subunit, I κ B α , thereby blocking the translocation of the active p65 subunit to the nucleus.

- **MAPK Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway, including p38, JNK, and ERK, is another critical signaling cascade in the inflammatory response. Dibenzocyclooctadiene lignans have been demonstrated to suppress the phosphorylation and activation of these kinases.
- **JAK-STAT Pathway:** This pathway is also implicated in inflammatory responses, and its inhibition by dibenzocyclooctadiene lignans contributes to their anti-inflammatory effects.





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References

- 1. Measuring Neuronal Cell Health through Viability and Neurite Outgrowth | Thermo Fisher Scientific - US [[thermofisher.com](https://www.thermofisher.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [cusabio.com](https://www.cusabio.com) [[cusabio.com](https://www.cusabio.com)]
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